Essential Safety and Operational Guide for Handling MRIA9

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Compound of Interest		
Compound Name:	*MRIA9*	
Cat. No.:	*B11930204*	*Get Quote*

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **MRIA9**, a potent and selective dual Salt-Inducible Kinase (SIK) and p21-Activated Kinase (PAK) inhibitor. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental results.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **MRIA9** in solid form or in solution. The specific recommendations are outlined below.

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Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses or goggles	Protects eyes from splashes or fine powder.
Hand Protection	Nitrile or neoprene gloves	Prevents skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory	Not generally required for small quantities	Use a certified respirator if creating aerosols or handling large quantities. Work in a well-ventilated area or chemical fume hood.

Operational Plan: Handling and Storage

MRIA9 is a stable solid powder but requires specific conditions to ensure its shelf life and efficacy in experiments.[1] It is typically shipped as a non-hazardous chemical at ambient temperature.[1]

Storage of Solid Compound

Proper storage is critical to prevent degradation. Store the solid powder in a dry, dark environment.[1]

Condition	Duration
-20°C	Long-term (months to years)
0 - 4°C	Short-term (days to weeks)

Preparation and Storage of Stock Solutions

MRIA9 is most commonly dissolved in Dimethyl Sulfoxide (DMSO) for experimental use.[2][3][4] To avoid repeated freeze-thaw cycles that can inactivate the product, it is recommended to prepare aliquots of the stock solution.[2]

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Parameter	Value & Condition
Solvent	DMSO
Solubility	Up to 66.67 mg/mL (134.17 mM)[2]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month[2]

Note: For higher solubility, the tube can be warmed to 37°C and sonicated.[5] Use newly opened, non-hygroscopic DMSO for best results.[2]

Disposal Plan

Dispose of **MRIA9** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- Unused Solid Compound: Dispose of as chemical waste. Do not discard in regular trash.
- Solutions: Collect all solutions containing **MRIA9** in a designated, sealed, and properly labeled hazardous waste container.
- Contaminated Labware: Disposable items (e.g., pipette tips, tubes, gloves) that have come into contact with **MRIA9** should be placed in a designated hazardous waste bag for incineration. Reusable glassware must be decontaminated thoroughly before reuse.

Experimental Protocols

MRIA9 is utilized in cell-based assays to study SIK and PAK signaling pathways, particularly in cancer research. It has been shown to sensitize ovarian cancer cells to paclitaxel treatment.[3][6]

Cell-Based Assay for SIK Inhibition

This protocol is a representative workflow for assessing the effect of **MRIA9** on cancer cell lines.

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- Cell Culture: Culture ovarian carcinoma cell lines (e.g., SKOV-3, OVCAR-3) in appropriate media, such as RPMI 1640 with 10% FCS and 1% Penicillin/Streptomycin.[6]
- Synchronization (Optional): To study cell cycle effects, synchronize cells in the G2-phase using an appropriate agent (e.g., 5 µM RO3306 for 12 hours).[6]
- Treatment: Treat cells with the desired concentration of **MRIA9**. A common concentration range is 0.5 µM to 5 µM.[2][6] For combination studies, co-incubate with other agents (e.g., paclitaxel at 0.5-1 nM).[2][6]
- Incubation: Incubate cells for a specified period (e.g., 48 hours to 9 days, depending on the assay).[2][6]
- Analysis: Analyze the cellular response. This may include assessing cell viability (e.g., colony formation assay with Coomassie blue staining), apoptosis, or specific mitotic events like centrosome disjunction and spindle positioning via immunofluorescence staining (e.g., α-tubulin, γ-tubulin).[6]

Quantitative Data Summary

Parameter	Value	Cell Line / Assay
Cellular IC_{50} (SIK1)	516 nM	HEK293T (NanoBRET)
Cellular IC_{50} (SIK2)	180 nM	HEK293T (NanoBRET)[2]
Cellular IC_{50} (SIK3)	127 nM	HEK293T (NanoBRET)[2]
Recommended Cell Assay Conc.	≤ 10 µM	General Cell-Based Assays[7]
Effective Conc. (Growth Inhibition)	0.5 - 5 µM	SKOV3 cells (with paclitaxel)[2]

Visualizations

Signaling Pathway Inhibition

MRIA9 acts as an ATP-competitive inhibitor for Salt-Inducible Kinases (SIK) and p21-Activated Kinases (PAK), which are involved in regulating cell cycle, metabolism, and cytoskeletal

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dynamics.

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Caption: Logical diagram of **MRIA9**'s inhibitory action on SIK/PAK kinases and their downstream cellular processes.

Experimental Workflow

The following diagram outlines a typical workflow for evaluating the effect of **MRIA9** in combination with another therapeutic agent on cancer cells.

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Caption: A step-by-step experimental workflow for a long-term cell survival assay using **MRIA9**.

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